

Thermodynamic Properties of 1-Hepten-3-ol: A Technical Guide

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Compound of Interest

Compound Name: 1-Hepten-3-OL

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **1-Hepten-3-ol** (CAS RN: 4938-52-7), a volatile organic compound with applications in the flavor and fragrance industry. This document summarizes available quantitative data, outlines detailed experimental protocols for the determination of key thermodynamic properties, and presents a logical workflow for these experimental procedures. The information is intended to support research, development, and quality control activities where the thermodynamic behavior of this compound is of interest.

Core Thermodynamic and Physical Properties

The thermodynamic and physical properties of **1-Hepten-3-ol** are crucial for understanding its behavior in various systems. While experimentally determined data for some properties are limited, a combination of experimental and calculated values provides a foundational understanding.

Table 1: Physical Properties of **1-Hepten-3-ol**

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	[1][2]
Molecular Weight	114.19 g/mol	[1]
Boiling Point	153-156 °C (at 760 mmHg)	[3]
Vapor Pressure	1.16 mmHg at 25 °C	[4]
Flash Point	53.8 °C (closed cup)	[2]
Specific Gravity	0.836 g/mL at 20 °C	[3]
Refractive Index	1.433 at 20 °C	[3]

Table 2: Thermodynamic Properties of **1-Hepten-3-ol**

Property	Value	Method	Source
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	45.57 kJ/mol	-	[4]
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	-219.89 kJ/mol	Joback Method (Calculated)	[5]
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-43.36 kJ/mol	Joback Method (Calculated)	[5]
Ideal Gas Heat Capacity ($C_{p,\text{gas}}$)	-	-	[5]
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	13.17 kJ/mol	Joback Method (Calculated)	[5]

It is important to note that the Standard Enthalpy of Formation and Standard Gibbs Free Energy of Formation are calculated values and should be used with this consideration.

Experimental Protocols

Detailed experimental methodologies are essential for the accurate determination of thermodynamic properties. The following sections describe generalized protocols applicable to volatile organic compounds like **1-Hepten-3-ol**.

Determination of Enthalpy of Combustion by Calorimetry

The enthalpy of combustion can be experimentally determined using a bomb calorimeter. This value can then be used to calculate the enthalpy of formation.

Materials:

- Oxygen bomb calorimeter
- Benzoic acid (standard for calibration)
- **1-Hepten-3-ol** (high purity)
- Crucible
- Fuse wire
- Oxygen cylinder with regulator
- Digital thermometer with high precision
- Stirrer
- Deionized water

Procedure:

- Calibration of the Calorimeter:
 - A known mass of benzoic acid is combusted in the bomb calorimeter to determine the heat capacity of the calorimeter system.
 - The bomb is charged with oxygen to a pressure of approximately 30 atm.

- The temperature change of the water in the calorimeter is recorded to calculate the heat capacity.
- Combustion of **1-Hepten-3-ol**:
 - A known mass of **1-Hepten-3-ol** is placed in the crucible.
 - The fuse wire is connected to the electrodes and positioned to be in contact with the sample.
 - The bomb is sealed, purged with oxygen, and then filled to the same pressure as in the calibration step.
 - The bomb is placed in the calorimeter containing a known mass of water.
 - The initial temperature is recorded.
 - The sample is ignited, and the temperature is recorded at regular intervals until it reaches a maximum and then begins to cool.
- Data Analysis:
 - The corrected temperature rise is determined by accounting for heat exchange with the surroundings.
 - The heat released during the combustion of **1-Hepten-3-ol** is calculated using the heat capacity of the calorimeter and the corrected temperature rise.
 - The enthalpy of combustion is then calculated on a molar basis.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Determination of Vapor Pressure by the Boiling-Point Method

The vapor pressure of a volatile liquid can be determined by measuring its boiling point at different applied pressures.[\[10\]](#)

Materials:

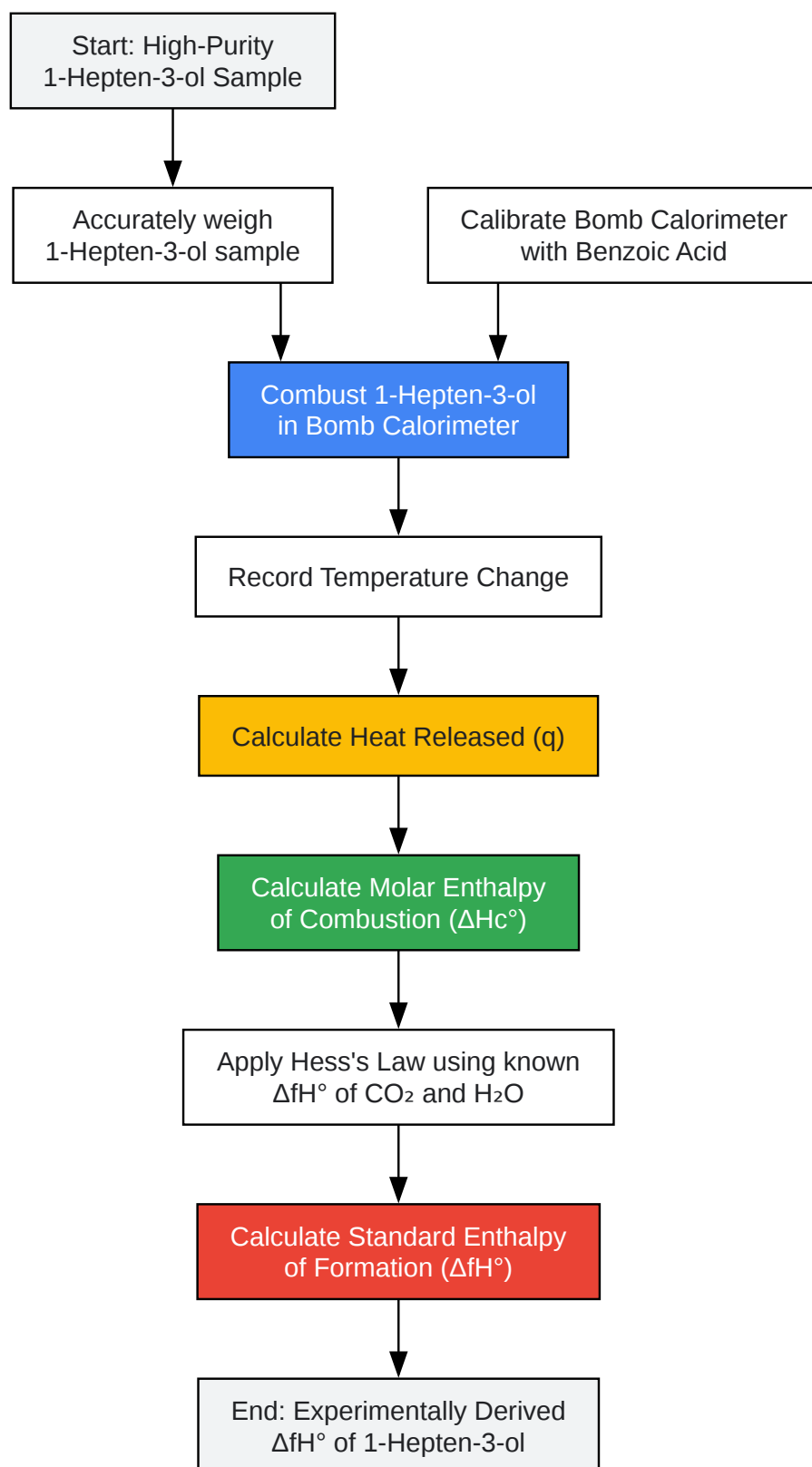
- A system for precise pressure control (e.g., a vacuum pump with a pressure transducer)
- A boiling flask containing **1-Hepten-3-ol**
- A condenser
- A high-precision temperature sensor
- A heating mantle

Procedure:

- The **1-Hepten-3-ol** sample is placed in the boiling flask.
- The system is evacuated to a specific pressure below atmospheric pressure.
- The sample is heated until it boils, and the temperature of the vapor is recorded. This temperature is the boiling point at the set pressure.
- The pressure is then incrementally increased, and the corresponding boiling point is measured at each pressure point.
- This process is repeated over a range of pressures.
- The Clausius-Clapeyron equation can then be used to relate the vapor pressure and temperature data to determine the enthalpy of vaporization.^[10]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the enthalpy of formation of **1-Hepten-3-ol**, starting from the determination of the enthalpy of combustion.



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Caption: Workflow for determining the enthalpy of formation.

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